

Application Note: Protocol for Preparing Phytic Acid Hexasodium Salt Stock Solutions

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Compound of Interest

Compound Name: *Phytic acid hexasodium*

Cat. No.: *B15574131*

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Audience: Researchers, scientists, and drug development professionals.

Introduction Phytic acid sodium salt, also known as sodium phytate, is the salt of phytic acid, a primary storage form of phosphorus found in many plant tissues, especially seeds and bran.[1] In scientific research, it serves multiple roles, including as a potent chelator of divalent and trivalent cations, a precursor for other inositol phosphates, and as a subject of study in fields related to metabolic diseases, oncology, and neurology.[2][3][4] The preparation of accurate and consistent stock solutions is fundamental for achieving reproducible and reliable experimental outcomes. This document provides a comprehensive protocol for the preparation, storage, and handling of **phytic acid hexasodium** salt aqueous stock solutions.

Key Compound Properties

The following table summarizes essential data for **phytic acid hexasodium** salt, which should be considered during protocol execution.

Parameter	Details	Source(s)
Synonyms	Sodium Phytate, myo-Inositol hexakisphosphate sodium salt	[5][6]
CAS Number	14306-25-3	[5][7]
Appearance	White powder	[5][6]
Primary Solvent	Water (H ₂ O), Deionized Water (DI water)	[5][6][8][9]
Solubility in Water	50 mg/mL, yielding a clear to slightly hazy, colorless to light yellow solution.	
Solution pH	9.5 - 11.5 (for dodecasodium salt form)	[5][6]
Solid Storage	Store at -20°C or 4°C. The compound is hygroscopic and must be protected from moisture.	[2][5][6]
Stock Solution Storage	Store in aliquots at -20°C. Solutions are stable for several months under these conditions.	[10]

Experimental Protocol

This protocol outlines the steps for preparing a stock solution of **phytic acid hexasodium** salt. The final concentration should be determined based on experimental needs.

Materials and Equipment

- **Phytic acid hexasodium** salt (powder form)
- High-purity deionized or molecular biology grade water
- Analytical balance

- Volumetric flasks
- Appropriate pipettes
- Spatula and weighing boats
- Magnetic stirrer and stir bar
- Vortex mixer
- pH meter (optional, for applications sensitive to pH)
- Syringe and 0.22 μm sterile filter (for sterile applications)
- Sterile, nuclease-free polypropylene tubes for aliquoting and storage
- Ultrasonic bath or water bath (optional, to aid dissolution)

Procedure

- Consult the Certificate of Analysis (CoA): Before starting, carefully review the CoA for your specific lot of **phytic acid hexasodium** salt. Note the precise molecular weight (MW), purity, and degree of hydration or sodiation, as this is critical for calculating molar concentrations. The MW can vary significantly between lots.
- Calculate Required Mass: Use the following formula to determine the mass of powder needed for your desired concentration and volume.
 - Formula: $\text{Mass (g)} = \text{Desired Concentration (mol/L)} \times \text{Desired Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - Example: To prepare 50 mL of a 100 mM stock solution using a compound with a CoA-specified MW of 923.8 g/mol : $\text{Mass (g)} = 0.1 \text{ mol/L} \times 0.050 \text{ L} \times 923.8 \text{ g/mol} = 4.619 \text{ g}$
- Weighing the Compound:
 - Place a weighing boat on the analytical balance and tare.

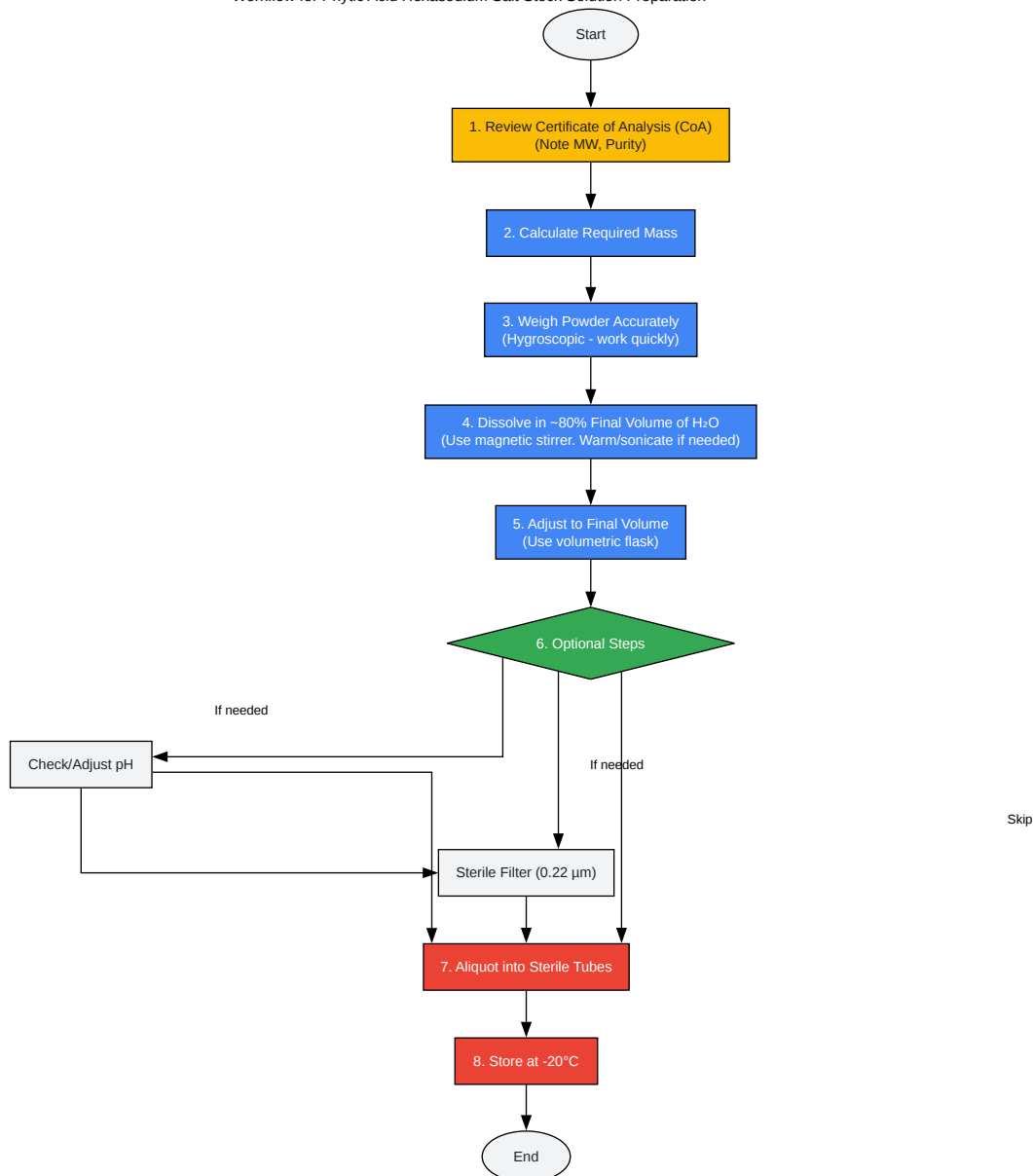
- Phytic acid sodium salt is hygroscopic; weigh the powder quickly and accurately to prevent absorption of atmospheric moisture.[\[5\]](#)[\[6\]](#)
- Record the final weight.
- Dissolution:
 - Add approximately 80% of the final desired volume of high-purity water to a volumetric flask containing a magnetic stir bar.
 - Carefully transfer the weighed powder into the flask.
 - Stir the mixture on a magnetic stirrer until the powder is fully dissolved. The process may be slow.
 - If dissolution is difficult, gentle warming in a 37°C water bath or brief sonication in an ultrasonic bath can be used to aid solubility.[\[10\]](#)
- Final Volume Adjustment:
 - Once the solute is completely dissolved, remove the stir bar (if used) and rinse it with a small amount of the solvent, ensuring the rinse is collected in the flask.
 - Carefully add the solvent to bring the solution to the final desired volume, ensuring the bottom of the meniscus aligns with the calibration mark on the volumetric flask.
 - Cap the flask and invert it several times to ensure the solution is homogeneous.
- pH Verification (Optional):
 - For pH-sensitive applications, measure the pH of the stock solution. Be aware that the solution will be inherently alkaline (pH 9.5-11.5).[\[5\]](#)[\[6\]](#)
 - If adjustment is necessary, use dilute HCl or NaOH. Note that altering the pH may impact the compound's stability and chelating properties.
- Sterilization (Optional):

- For use in cell culture or other sterile applications, the stock solution must be sterilized.
- Draw the solution into a sterile syringe and pass it through a 0.22 μm syringe filter into a sterile container.
- Aliquoting and Storage:
 - To avoid repeated freeze-thaw cycles, dispense the stock solution into single-use aliquots in sterile polypropylene tubes.
 - Label each tube clearly with the compound name, concentration, and preparation date.
 - Store the aliquots at -20°C . The stock solution can be kept for several months under these conditions.[\[10\]](#)
 - Before use, thaw an aliquot at room temperature for at least one hour before opening the vial.[\[10\]](#)

Workflow Diagram

The following diagram illustrates the key steps in the preparation protocol.

Workflow for Phytic Acid Hexasodium Salt Stock Solution Preparation



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Caption: Protocol workflow for preparing **phytic acid hexasodium** salt stock solution.

Safety Precautions

- Always wear appropriate Personal Protective Equipment (PPE), including a lab coat, safety glasses, and gloves.
 - Handle the powder in a well-ventilated area or a fume hood to avoid inhalation.
 - Consult the Safety Data Sheet (SDS) for detailed safety and handling information.
 - All products should be handled only by qualified personnel trained in laboratory procedures.
- [5][6]

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